

An In-depth Technical Guide to D-Saccharic Acid 1,4-Lactone Hydrate

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Compound of Interest

Compound Name: *D-Saccharic acid 1,4-lactone hydrate*

Cat. No.: *B15613722*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

D-Saccharic acid 1,4-lactone hydrate, a derivative of D-glucaric acid, is a molecule of significant interest in the fields of biochemistry and pharmacology. It is a well-established inhibitor of the enzyme β -glucuronidase, an activity that underpins its potential therapeutic applications and its use as a crucial tool in drug development research. This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and biological activity of **D-Saccharic acid 1,4-lactone hydrate**, with a focus on detailed experimental methodologies.

Molecular Structure and Identification

D-Saccharic acid 1,4-lactone hydrate is the monohydrate form of the 1,4-lactone of D-saccharic acid. Its chemical structure is characterized by a five-membered lactone ring derived from the dicarboxylic acid, D-saccharic acid.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	2-(3,4-dihydroxy-5-oxooxolan-2-yl)-2-hydroxyacetic acid hydrate
Synonyms	D-Glucaro-1,4-lactone, D-Saccharolactone
CAS Number	61278-30-6
Chemical Formula	C ₆ H ₈ O ₇ • H ₂ O [1] [2] [3] [4]
Molecular Weight	210.14 g/mol [1] [2] [3] [4]
SMILES	O.O[C@@H]1--INVALID-LINK--C(=O)O[C@@H]1--INVALID-LINK--C(O)=O
InChI	InChI=1S/C6H8O7.H2O/c7-1-2(8)6(12)13-4(1)3(9)5(10)11;/h1-4,7-9H,(H,10,11);1H2/t1-,2-,3+,4+;/m1./s1

Physicochemical Properties

The physicochemical properties of **D-Saccharic acid 1,4-lactone hydrate** are crucial for its handling, formulation, and application in experimental settings.

Table 2: Physicochemical Data

Property	Value
Appearance	White solid
Melting Point	91 - 93 °C
Solubility	
Water	50 mg/mL
DMSO	20 mg/mL[1][3]
Ethanol	20 mg/mL[1][3]
DMF	20 mg/mL[1][3]
PBS (pH 7.2)	10 mg/mL[1][3]
UV/Vis (λ_{max})	216 nm
Purity	≥95%

Synthesis and Purification

The synthesis of D-Saccharic acid 1,4-lactone typically involves the oxidation of D-glucose followed by lactonization.

Experimental Protocol: Synthesis of D-Saccharic Acid from D-Glucose

A common method for the synthesis of D-saccharic acid is the nitric acid oxidation of D-glucose.[5][6]

- **Oxidation:** D-glucose is slowly added to pre-heated nitric acid (e.g., 70%) with stirring. The temperature is maintained at a controlled temperature (e.g., 55-60 °C) during the addition.
- **Reaction:** The reaction mixture is stirred for a period of time (e.g., 30 minutes) after the addition of glucose is complete.
- **Work-up:** The reaction mixture is cooled, and the pH is adjusted with a base (e.g., potassium hydroxide) to precipitate the potassium acid saccharate salt.

- Isolation: The precipitated salt is collected by filtration, washed, and dried.

Experimental Protocol: Lactonization and Purification

The conversion of D-saccharic acid to its 1,4-lactone can be achieved through acidification and dehydration.

- Acidification: The potassium salt of D-saccharic acid is dissolved in water and treated with an acid resin to obtain the free acid.
- Lactonization: The aqueous solution of D-saccharic acid is heated to promote intramolecular esterification (lactonization).
- Purification: The resulting **D-Saccharic acid 1,4-lactone hydrate** can be purified by recrystallization from a suitable solvent system. The purity can be assessed by techniques such as High-Performance Liquid Chromatography (HPLC).

Molecular Structure Elucidation

The precise three-dimensional structure of **D-Saccharic acid 1,4-lactone hydrate** can be determined using a combination of spectroscopic and crystallographic techniques.

Experimental Protocol: X-ray Crystallography

Single-crystal X-ray diffraction is the definitive method for determining the molecular structure of a crystalline solid.

- Crystal Growth: High-quality single crystals of **D-Saccharic acid 1,4-lactone hydrate** are grown from a supersaturated solution by slow evaporation of the solvent.
- Data Collection: A suitable crystal is mounted on a goniometer and irradiated with a monochromatic X-ray beam. The diffraction pattern is recorded as the crystal is rotated.
- Structure Solution and Refinement: The diffraction data is used to solve the phase problem and generate an initial electron density map. The atomic positions and thermal parameters are then refined to obtain the final crystal structure.

Experimental Protocol: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the chemical environment of individual atoms within the molecule.

- **Sample Preparation:** A sample of **D-Saccharic acid 1,4-lactone hydrate** (typically 5-25 mg for ^1H NMR, 50-100 mg for ^{13}C NMR) is dissolved in a deuterated solvent (e.g., D_2O , DMSO-d_6).
- **Data Acquisition:** ^1H and ^{13}C NMR spectra are acquired on a high-field NMR spectrometer. Two-dimensional NMR experiments, such as COSY and HSQC, can be performed to aid in the assignment of signals.
- **Spectral Analysis:** The chemical shifts, coupling constants, and integration of the NMR signals are analyzed to confirm the molecular structure and stereochemistry of the molecule.

Biological Activity: Inhibition of β -Glucuronidase

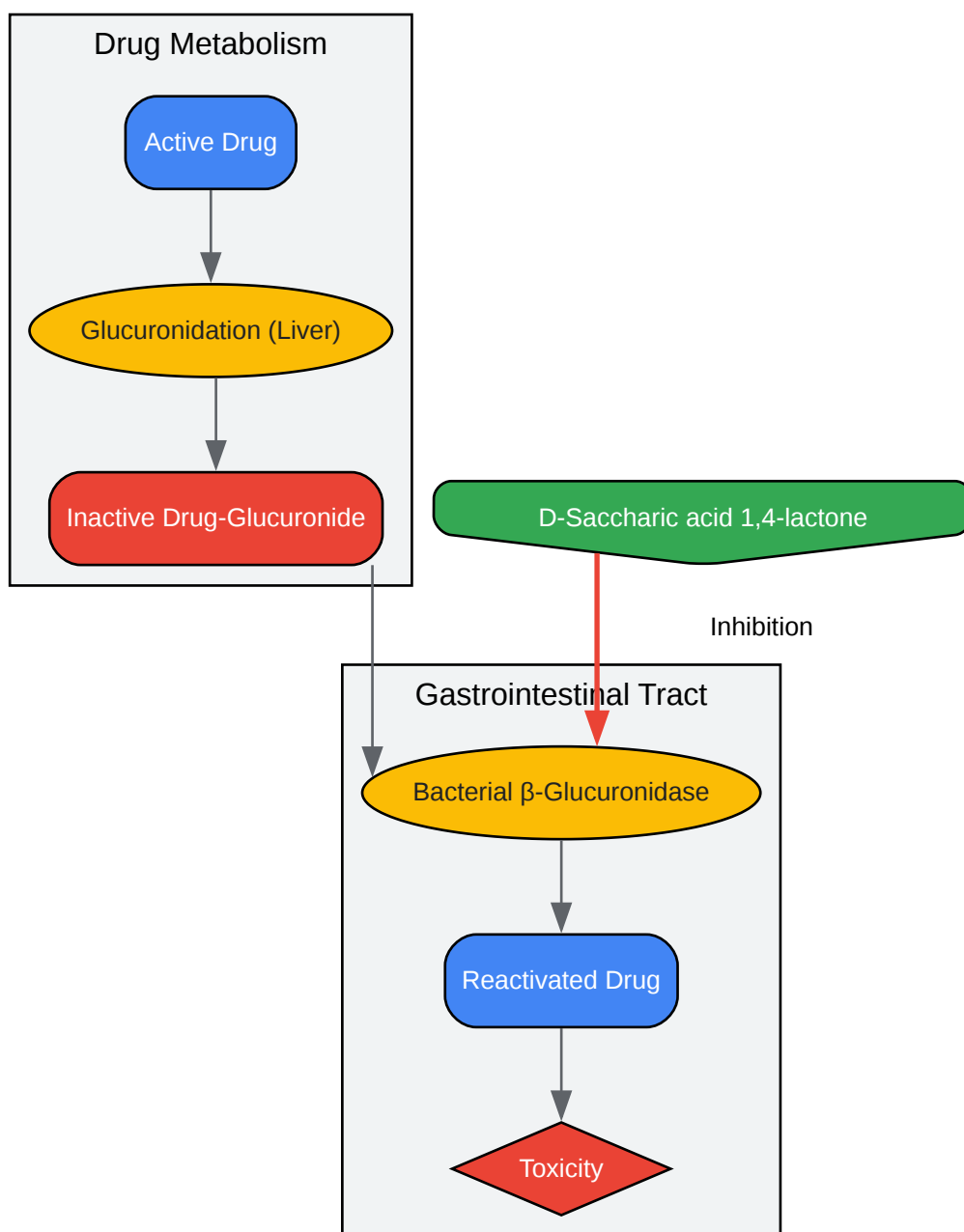
The primary and most well-documented biological activity of **D-Saccharic acid 1,4-lactone hydrate** is its potent inhibition of the enzyme β -glucuronidase.^{[2][7]} This enzyme is involved in the metabolism of various endogenous and exogenous compounds, including many drugs. By inhibiting β -glucuronidase, D-Saccharic acid 1,4-lactone can prevent the cleavage of glucuronide conjugates, which has important implications for drug efficacy and toxicity.

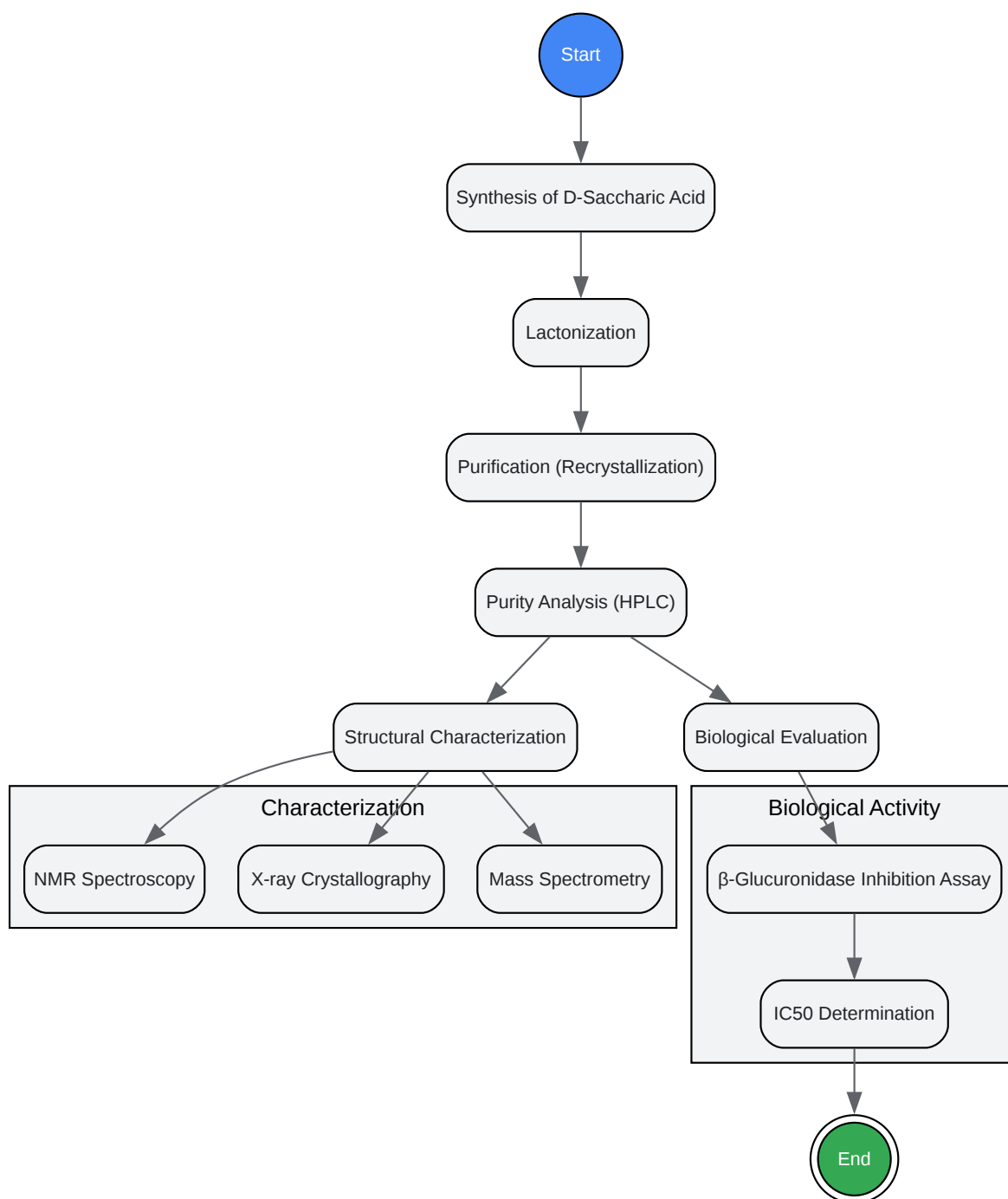
Table 3: Inhibitory Activity

Target Enzyme	IC ₅₀ Value
Human β -glucuronidase	48.4 μM ^[7]

Signaling Pathway: β -Glucuronidase Inhibition

The inhibition of β -glucuronidase by D-Saccharic acid 1,4-lactone prevents the reactivation of glucuronidated drug metabolites in the gastrointestinal tract, thereby mitigating drug-induced toxicity.





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